

Technical Guide: Physicochemical Characterization of Antifungal Agent 122

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Compound of Interest

Compound Name: Antifungal agent 122

Cat. No.: B15560796

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Audience: Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a comprehensive overview of the solubility and stability studies for the novel investigational compound, **Antifungal Agent 122**. It includes detailed experimental protocols for assessing aqueous and solvent solubility, as well as a thorough stability profile under various stress conditions as guided by the International Council for Harmonisation (ICH) guidelines. All quantitative data are presented in tabular format for clarity and ease of comparison. Additionally, key experimental workflows and the proposed mechanism of action are visualized using diagrams to facilitate understanding.

Introduction

Antifungal Agent 122 is a new molecular entity belonging to the azole class of antifungal agents.[1][2][3] Like other agents in this class, its proposed mechanism of action involves the inhibition of lanosterol 14 α -demethylase, a key enzyme in the ergosterol biosynthesis pathway in fungi.[2][3][4] Ergosterol is a vital component of the fungal cell membrane, and its depletion disrupts membrane integrity and function, leading to fungal cell death or inhibition of growth.[2][5] Understanding the solubility and stability of **Antifungal Agent 122** is critical for its

development as a therapeutic agent, as these properties significantly influence its bioavailability, formulation, and shelf-life.[6]

Solubility Profile

The solubility of an active pharmaceutical ingredient (API) is a key determinant of its oral bioavailability. The following tables summarize the equilibrium solubility of **Antifungal Agent 122** in various media.

Table 1: Equilibrium Solubility of **Antifungal Agent 122** in Aqueous Media at 25°C

Medium (pH)	Solubility (mg/mL)	Standard Deviation
pH 1.2 (Simulated Gastric Fluid)	0.05	± 0.01
pH 4.5 (Acetate Buffer)	0.25	± 0.03
pH 6.8 (Simulated Intestinal Fluid)	0.15	± 0.02
pH 7.4 (Phosphate Buffer)	0.12	± 0.02
Purified Water	0.18	± 0.02

Table 2: Solubility of **Antifungal Agent 122** in Various Solvents at 25°C

Solvent	Solubility (mg/mL)	Standard Deviation
Ethanol	25.5	± 1.2
Propylene Glycol	15.2	± 0.8
PEG 400	30.8	± 1.5
Methanol	18.9	± 0.9
Dimethyl Sulfoxide (DMSO)	> 100	-

Stability Profile

Stability testing provides evidence on how the quality of a drug substance varies with time under the influence of environmental factors such as temperature, humidity, and light.[7][8] The following tables summarize the stability of **Antifungal Agent 122** under accelerated and long-term storage conditions, as well as forced degradation studies.

Table 3: Long-Term Stability of **Antifungal Agent 122** (25°C ± 2°C / 60% RH ± 5% RH)

Time Point (Months)	Assay (%)	Total Degradation Products (%)
0	99.8	< 0.1
3	99.5	0.2
6	99.2	0.4
12	98.9	0.7
24	98.1	1.2

Table 4: Accelerated Stability of **Antifungal Agent 122** (40°C ± 2°C / 75% RH ± 5% RH)

Time Point (Months)	Assay (%)	Total Degradation Products (%)
0	99.8	< 0.1
1	99.0	0.5
3	98.2	1.1
6	97.1	2.0

Table 5: Forced Degradation Studies of **Antifungal Agent 122**

Condition	Duration	Assay (%)	Major Degradant (%)
0.1 N HCl (Heat)	24 hours	85.2	10.5
0.1 N NaOH (Heat)	24 hours	78.9	15.3
3% H ₂ O ₂ (Room Temp)	24 hours	92.5	5.1
Photostability (ICH Q1B)	7 days	96.8	2.1
Heat (80°C)	48 hours	98.1	1.2

Experimental Protocols

The shake-flask method is a widely used and reliable technique for determining the thermodynamic solubility of a compound.[\[6\]](#)

- **Preparation of Solutions:** Prepare the relevant aqueous media (e.g., buffers of different pH values) and select the desired organic solvents.
- **Addition of Compound:** Add an excess amount of **Antifungal Agent 122** to a known volume of each medium in a sealed container. The excess solid should be visible to ensure saturation.
- **Equilibration:** Agitate the containers at a constant temperature (e.g., 25°C or 37°C) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the samples to stand to let the undissolved solid settle. Alternatively, centrifuge the samples to separate the solid and liquid phases.
- **Sampling and Analysis:** Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are transferred. The sample may be filtered through a suitable filter (e.g., 0.22 µm PTFE).
- **Quantification:** Analyze the concentration of **Antifungal Agent 122** in the filtrate using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with

UV detection.

- Data Reporting: The solubility is reported as the mean concentration from at least three replicate experiments.

A stability-indicating analytical method is crucial for separating, detecting, and quantifying the active ingredient and its degradation products.

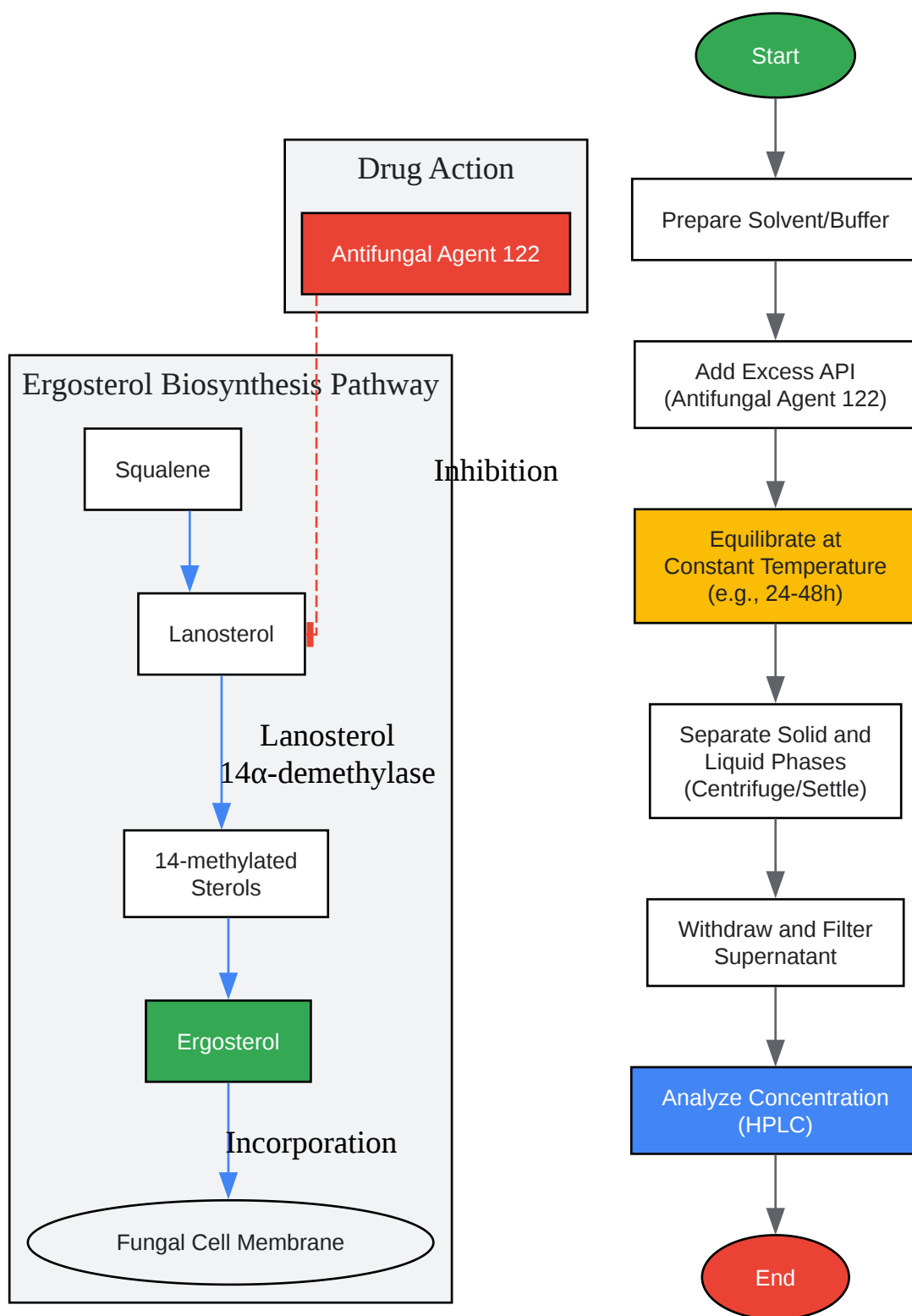
- Chromatographic Conditions:
 - Column: C18, 4.6 mm x 150 mm, 5 µm
 - Mobile Phase: Gradient of acetonitrile and water (with 0.1% formic acid)
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30°C
 - Detection Wavelength: 260 nm
- Method Validation: Validate the method according to ICH guidelines for specificity, linearity, accuracy, precision, and robustness. The method must be able to resolve the main peak of **Antifungal Agent 122** from all known degradation products.
- Forced Degradation: Subject **Antifungal Agent 122** to stress conditions (acid, base, oxidation, light, heat) to generate potential degradation products and demonstrate the specificity of the analytical method.

The stability studies are designed based on the principles outlined in the ICH guidelines.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Batch Selection: Use at least three primary batches of the drug substance for the stability studies.
- Container Closure System: Store the samples in a container closure system that is the same as or simulates the packaging proposed for storage and distribution.[\[11\]](#)
- Storage Conditions:

- Long-Term: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$
- Accelerated: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$
- Testing Frequency:
 - Long-Term: Test at 0, 3, 6, 9, 12, 18, and 24 months.
 - Accelerated: Test at 0, 1, 3, and 6 months.[\[11\]](#)
- Evaluation: At each time point, test the samples for appearance, assay, and degradation products using the validated stability-indicating HPLC method.

Visualizations



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